Application Notes and Protocols: α-Damascone in Sensory Analysis

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Compound of Interest	
Compound Name:	alpha-Damascone
Cat. No.:	B1235874

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These application notes provide a comprehensive overview of the use of α-Damascone in sensory analysis studies. Included are its sensory profile, quantitative data, detailed experimental protocols for sensory evaluation, and insights into its olfactory signaling pathway.

Introduction to α-Damascone

α-Damascone is a C13-norisoprenoid ketone, a potent aroma compound highly valued in the flavor and fragrance industry.[1] It is a key contributor to the characteristic aroma of roses and is also found in various fruits and beverages.[1] Its complex and powerful scent profile makes it an important ingredient in perfumery and a subject of interest in sensory and neurological research.[2][3]

Chemical Structure: 1-(2,6,6-trimethyl-2-cyclohexen-1-yl)-2-buten-1-one

Olfactory Profile: α-Damascone is characterized by a multifaceted aroma profile. Its primary descriptors include:

- Floral: Intensely rosy.[2]

- Fruity: Reminiscent of apple, pear, and plum.[2][4]

- Sweet: With honey-like nuances.[2]

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- Green: Fresh and slightly herbaceous.[2]

- Other: Exhibiting subtle tobacco-like and metallic undertones.[2]

Quantitative Sensory Data

The potency of α-Damascone is reflected in its low odor detection threshold. The following table summarizes key quantitative data related to its sensory perception.

Parameter	Value	Matrix	Reference
Odor Detection Threshold	0.0145 µg/mL	Not specified	[1]
Odor Threshold (levorotatory form)	1.5 ppb	Not specified	[5]
Odor Threshold (dextrorotatory form)	100 ppb	Not specified	[5]
Typical Usage in Perfume	0.01% - 1.1%	Fragrance compounds	[6]
Taste Description	30.00 ppm	Not specified	[7]

Experimental Protocols

Descriptive Sensory Analysis of α-Damascone

This protocol outlines a method for the detailed characterization of the sensory profile of α-Damascone using a trained human panel.

Objective: To identify and quantify the sensory attributes of α-Damascone.

Materials:

- α-Damascone (high purity, >95%)

- Odorless solvent (e.g., dipropylene glycol, ethanol)

- Glass sniffing jars with lids

- Odor-free smelling strips

- Deionized water and unsalted crackers (for palate cleansing)

- Sensory analysis software for data collection

Procedure:

- Panelist Selection and Training:

  - Recruit 8-12 panelists with demonstrated sensory acuity and verbal fluency.

  - Conduct initial screening for olfactory sensitivity and ability to discriminate between different odorants.

  - Train panelists over several sessions to recognize and consistently rate a range of aroma standards relevant to α-Damascone (e.g., rose oxide for "rosy," isoamyl acetate for "fruity/banana," honey absolute for "honey").

  - Develop a consensus vocabulary of sensory descriptors for α-Damascone through roundtable discussions.

- Sample Preparation:

  - Prepare a stock solution of α-Damascone at 1.0% in the chosen solvent.

  - Prepare a series of dilutions for evaluation, for example, 0.1%, 0.01%, and 0.001% in the same solvent.

  - For each concentration, dip a smelling strip into the solution for 2 seconds and place it in a labeled, coded sniffing jar. Allow the solvent to evaporate for 30 seconds before sealing the jar.

  - Prepare a blank control using only the solvent.

- Evaluation Protocol:

- Conduct the evaluation in a well-ventilated, odor-free sensory laboratory.

- Present the coded samples to the panelists in a randomized order.

- Instruct panelists to open one jar at a time, sniff the smelling strip, and rate the intensity of each agreed-upon sensory attribute on a 15-cm line scale (anchored from "not perceived" to "very strong").

- Panelists should cleanse their palate with water and crackers between samples and take a short break after evaluating a set number of samples to prevent olfactory fatigue.

- Data Analysis:

  - Convert the line scale ratings to numerical data.

  - Analyze the data using statistical methods such as Analysis of Variance (ANOVA) to determine significant differences in attribute intensities across different concentrations.

  - Generate a spider web plot or bar chart to visualize the sensory profile of α-Damascone at each concentration.

Gas Chromatography-Olfactometry (GC-O) of α-Damascone

This protocol describes the use of GC-O to identify the specific retention time at which the characteristic aroma of α-Damascone is eluted and perceived.

Objective: To determine the odor activity of α-Damascone in a complex mixture or as a pure standard.

Materials:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP).

- Capillary column suitable for flavor and fragrance analysis (e.g., DB-5, DB-Wax).

- Helium as carrier gas.

- α-Damascone standard solution (e.g., 10 ppm in ethanol).

- Humidifier for the ODP air supply.

Procedure:

- Instrument Setup:

  - Install the capillary column in the GC.

  - Set the GC oven temperature program. A typical program might be: initial temperature of 40°C, hold for 2 minutes, ramp at 5°C/min to 240°C, and hold for 5 minutes.

  - Set the injector and detector temperatures (e.g., 250°C).

  - Split the column effluent between the FID and the ODP using a T-splitter. A split ratio of 1:1 is common.

  - Ensure a supply of humidified air to the ODP to prevent nasal dehydration of the assessor.

- Sample Injection:

  - Inject 1 μL of the α-Damascone standard solution into the GC.

- Olfactometry Assessment:

  - A trained assessor (or panel of assessors, one at a time) sniffs the effluent from the ODP throughout the GC run.

  - The assessor records the time at which any odor is detected and provides a description of the odor.

  - The intensity of the perceived odor can also be rated continuously using a joystick or other data acquisition device.

- Data Analysis:

- Correlate the retention time of the odor event with the retention time of the peak on the FID chromatogram.

- The resulting "aromagram" can be plotted alongside the chromatogram to visualize the odor-active regions.

- Confirm the identity of the peak corresponding to the odor event by mass spectrometry (GC-MS) if analyzing a complex mixture.

Olfactory Signaling Pathway

The perception of α-Damascone, like other odorants, is initiated by its interaction with olfactory receptors (ORs), which are a large family of G-protein coupled receptors (GPCRs).[8] While the specific human olfactory receptor for α-Damascone is not definitively identified, research on damascone isomers suggests key binding interactions.[1]

A study involving molecular docking simulations has identified that damascones interact with specific amino acid residues within the binding pocket of olfactory receptors, such as TYR-262 and TYR-251.[1][9] The binding of α-Damascone to its cognate OR is believed to trigger a conformational change in the receptor, initiating an intracellular signaling cascade.

The proposed signaling pathway for α-Damascone follows the canonical olfactory signal transduction pathway:

- Binding: α-Damascone binds to a specific olfactory receptor (OR) in the membrane of an olfactory sensory neuron.

- G-Protein Activation: The activated OR acts as a guanine nucleotide exchange factor (GEF), promoting the exchange of GDP for GTP on the α-subunit of the olfactory-specific G-protein, Gαolf.[10]

- Adenylyl Cyclase Activation: The activated Gαolf-GTP complex dissociates from the βγ-subunits and activates adenylyl cyclase type III (ACIII).[10]

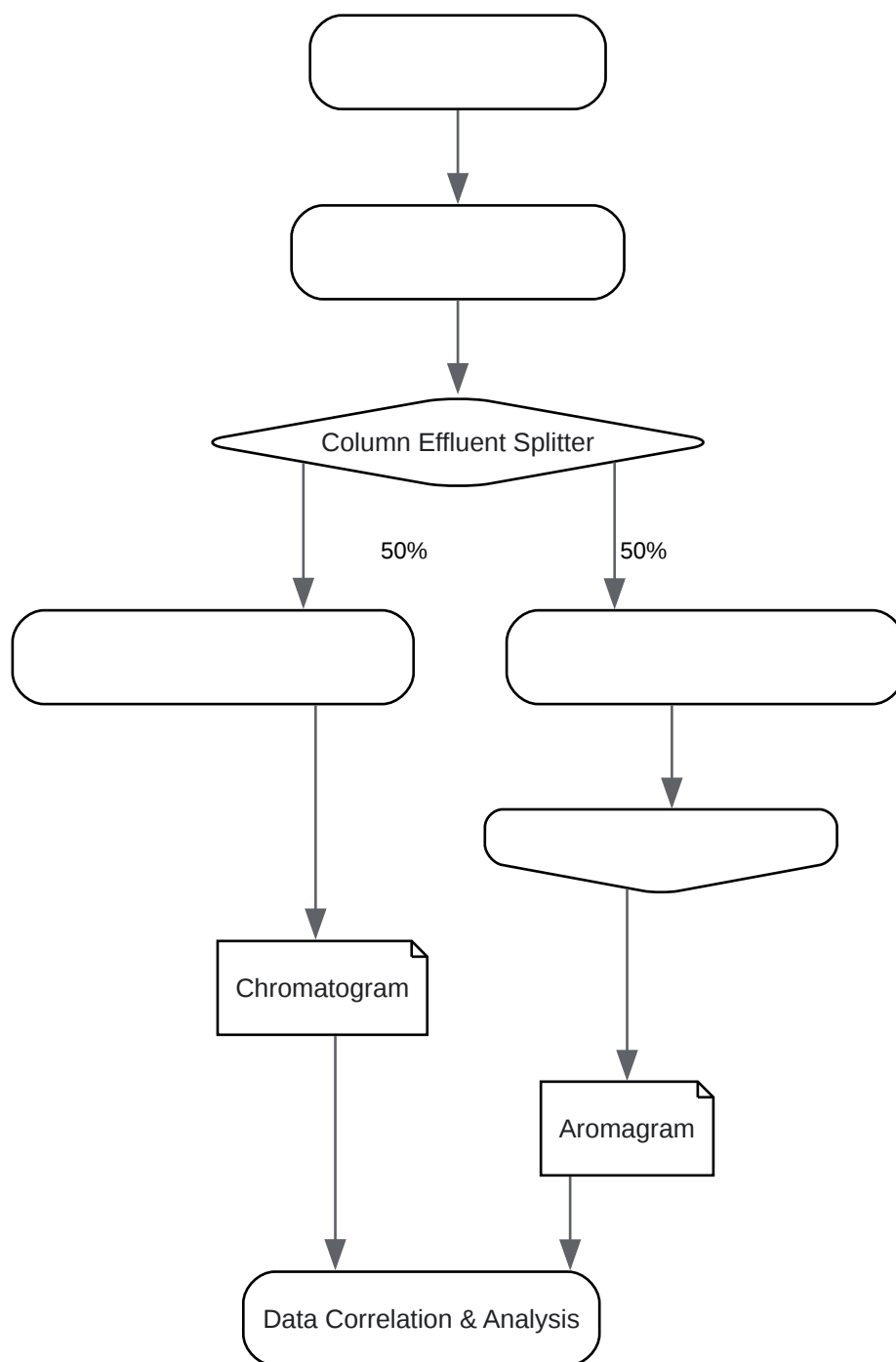- cAMP Production: ACIII catalyzes the conversion of ATP to cyclic AMP (cAMP).[10]

- Ion Channel Opening: cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of Ca^{2+} and Na^+ ions.[10]

- Depolarization: The influx of positive ions depolarizes the neuron's membrane, generating an action potential.

- Signal Transmission: The action potential is transmitted along the axon of the olfactory sensory neuron to the olfactory bulb in the brain, where the signal is further processed, leading to the perception of the characteristic scent of α-Damascone.
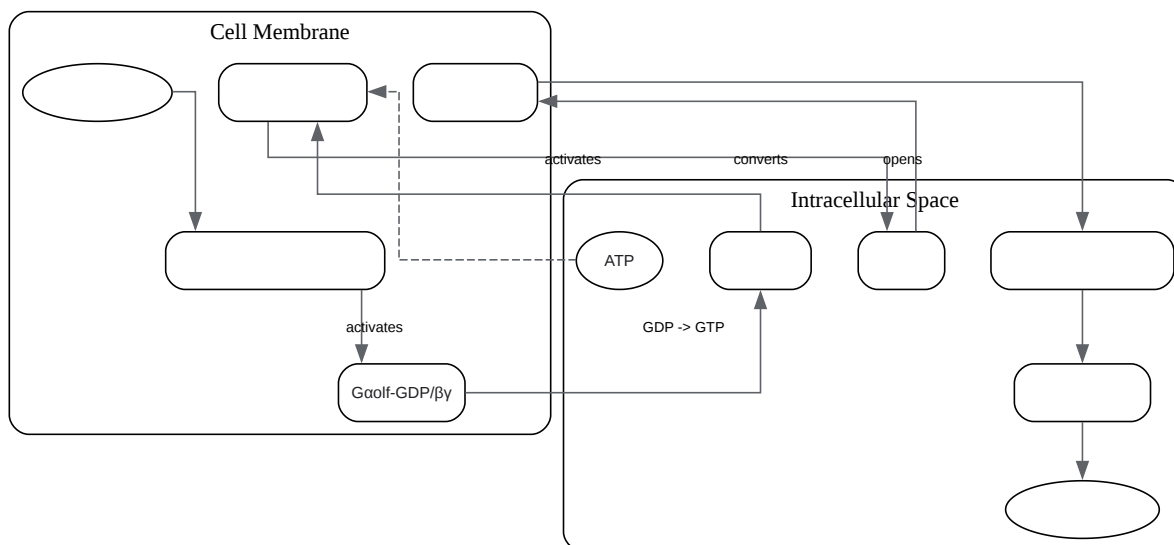
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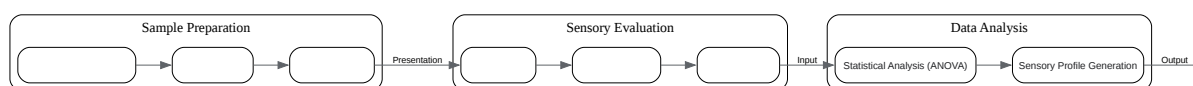
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Caption: Workflow for Descriptive Sensory Analysis of α-Damascone.

Caption: Gas Chromatography-Olfactometry (GC-O) Experimental Workflow.

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Caption: Proposed Olfactory Signaling Pathway for α-Damascone.

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References

- 1. discovery.researcher.life [discovery.researcher.life]

- 2. Alpha-damascone (CAS 43052-87-5) - Premium Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]

- 3. benchchem.com [benchchem.com]

- 4. (E)-alpha-damascone, 24720-09-0 [thegoodscentscompany.com]

- 5. ScenTree - (E/Z)-Alpha-damascone® (CAS N° 43052-87-5) [scentree.co]

- 6. perfumersworld.com [perfumersworld.com]

- 7. alpha-damascone, 43052-87-5 [thegoodscentscompany.com]

- 8. Olfactory receptor signaling - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. researchgate.net [researchgate.net]

- 10. Mammalian olfactory receptors: pharmacology, G protein coupling and desensitization - PMC [pmc.ncbi.nlm.nih.gov]

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